

Essential Guide to the Proper Disposal of 6-Chloropyridine-2,3-diamine

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Compound of Interest

Compound Name: 6-Chloropyridine-2,3-diamine

Cat. No.: B1313204

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This guide provides crucial safety and logistical information for the proper disposal of **6-Chloropyridine-2,3-diamine**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital to ensure personal safety and environmental compliance.

Immediate Safety and Handling Protocols

When handling **6-Chloropyridine-2,3-diamine** for disposal, it is imperative to use appropriate Personal Protective Equipment (PPE) to minimize exposure risks. This compound is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2][3]

Personal Protective Equipment (PPE) Requirements:

PPE Category	Specific Requirements
Hand Protection	Wear appropriate protective gloves.
Eye/Face Protection	Use tight-sealing safety goggles or a face shield.[4]
Skin and Body Protection	Wear protective clothing to prevent skin exposure.[4]
Respiratory Protection	In case of inadequate ventilation or dust formation, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

Work should always be conducted in a well-ventilated area, preferably within a certified laboratory chemical fume hood.[1][5] An emergency eyewash station and safety shower must be readily accessible.[1][4]

Step-by-Step Disposal Procedure

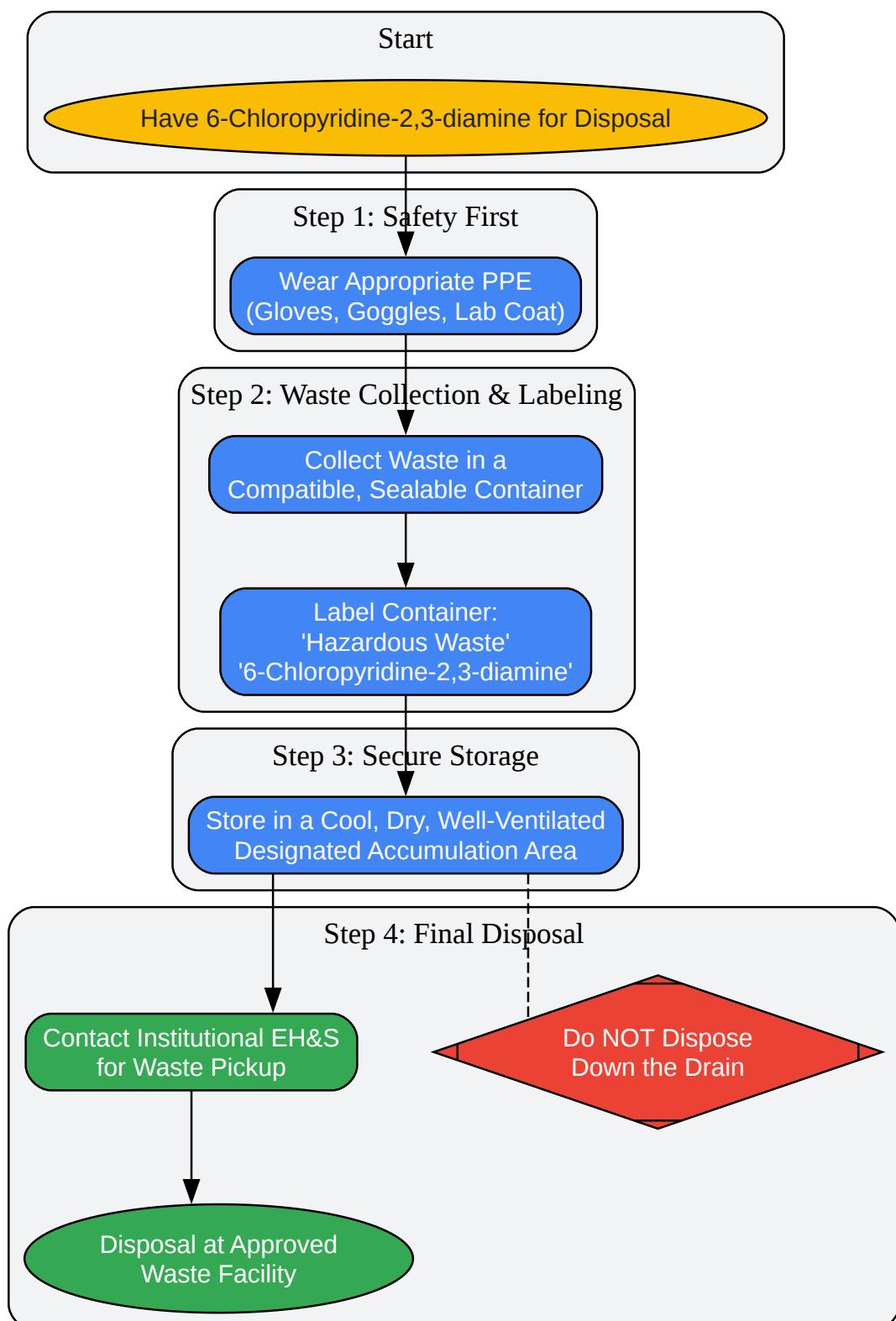
The disposal of **6-Chloropyridine-2,3-diamine** must be managed as hazardous waste.[6]

Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[6]

- Waste Collection:
 - Collect waste **6-Chloropyridine-2,3-diamine** and any contaminated materials (e.g., gloves, weighing paper) in a designated, compatible, and sealable waste container.[5]
 - For spills, sweep up the solid material, avoiding dust formation, and place it into a suitable container for disposal.[4]
- Container Labeling:
 - Clearly label the waste container as "Hazardous Waste".
 - Include the full chemical name: "**6-Chloropyridine-2,3-diamine**" and the CAS Number: 40851-95-4.[7][8]
- Waste Storage:
 - Store the sealed hazardous waste container in a designated and secure satellite accumulation area.[1]
 - The storage area should be cool, dry, and well-ventilated, away from incompatible materials such as strong oxidizing agents and strong acids.[2][4][5]
- Arranging for Disposal:
 - Do not dispose of this chemical down the drain.[1][3][6]

- Contact your institution's Environmental Health and Safety (EH&S) office to arrange for a chemical waste pickup.[1]
- Complete any required chemical collection request forms provided by your institution.[5]
- Dispose of the contents and container at an approved waste disposal plant in accordance with all applicable regulations.[3][4][6][7]

The following diagram outlines the decision-making process for the proper disposal of **6-Chloropyridine-2,3-diamine**.

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Caption: Disposal workflow for **6-Chloropyridine-2,3-diamine**.

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References

- 1. benchchem.com [benchchem.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 6. aksci.com [aksci.com]
- 7. 6-Chloro-2,3-diaminopyridine - Safety Data Sheet [chemicalbook.com]
- 8. aksci.com [aksci.com]
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